

An In-Depth Technical Guide to the Degradation Pathways and Metabolites of Flusilazole

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Compound of Interest

Compound Name: *Flusilazole*

Cat. No.: *B1673485*

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Introduction

Flusilazole, an organosilicon fungicide, is utilized for the control of a broad spectrum of fungal diseases in various crops. Understanding its environmental fate, particularly its degradation pathways and the formation of metabolites, is crucial for assessing its ecological impact and ensuring food safety. This technical guide provides a comprehensive overview of the abiotic and biotic degradation of **Flusilazole**, detailing its metabolites, degradation kinetics, and the experimental methodologies used in its study.

Abiotic Degradation

Abiotic degradation processes, including hydrolysis and photolysis, have been found to be minor contributors to the overall environmental degradation of **Flusilazole** under typical conditions.

Hydrolysis

Flusilazole is stable to hydrolysis in sterile aqueous buffer solutions at pH levels commonly found in the environment (pH 4, 7, and 9). Studies conducted following the OECD Guideline 111 for Testing of Chemicals have demonstrated that **Flusilazole** exhibits negligible degradation over extended periods, indicating that hydrolysis is not a significant degradation pathway.

Photolysis

The photolytic degradation of **Flusilazole** in water and on soil surfaces is also limited. While some slow degradation has been observed under simulated sunlight with a half-life of 60-80 days at pH 7, studies under natural sunlight have shown no significant photodegradation. This suggests that photolysis does not play a major role in the environmental dissipation of **Flusilazole**.

Biotic Degradation

The primary route of **Flusilazole** degradation in the environment is through biotic processes, predominantly mediated by soil microorganisms.

Aerobic Soil Metabolism

Under aerobic conditions, the principal degradation pathway of **Flusilazole** in soil involves the cleavage of the methylene-silicon bond. This microbial-mediated process results in the formation of two major metabolites:

- [Bis(4-fluorophenyl)methyl]silanol (IN-F7321): Also referred to as the silanol metabolite.
- 1H-1,2,4-triazole (IN-H9933)

The silanol metabolite, IN-F7321, can be further metabolized, though it is often detected in soil studies. The 1,2,4-triazole metabolite is typically found in lower concentrations, suggesting it undergoes more rapid subsequent degradation or incorporation into soil organic matter.

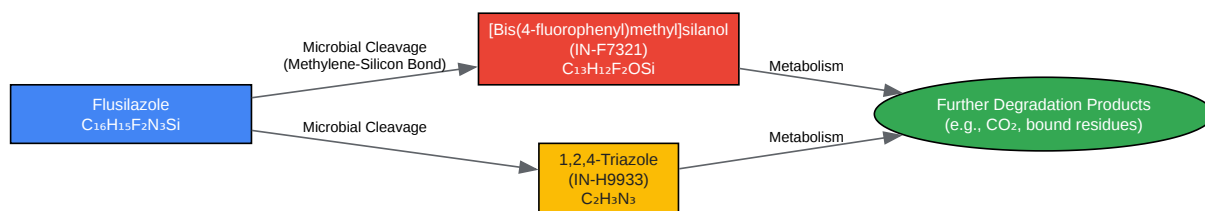
The degradation of **Flusilazole** in aerobic soil follows biphasic kinetics, with a relatively slow overall degradation rate.

Anaerobic Soil Metabolism

Information on the anaerobic degradation of **Flusilazole** is less extensive. However, studies in anaerobic water-sediment systems have shown that the major metabolite formed is also the silanol, IN-F7321, although the degradation rate is generally slower than under aerobic conditions.

Degradation Pathways and Metabolites

The degradation of **Flusilazole** proceeds through a series of reactions, primarily initiated by microbial action in the soil.



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Figure 1: Primary degradation pathway of **Flusilazole** in soil.

Quantitative Degradation Data

The rate of **Flusilazole** degradation is influenced by various soil properties and environmental conditions. The following table summarizes available quantitative data on the dissipation of **Flusilazole** in soil.

Soil Type	pH	Organic Carbon (%)	Temperature (°C)	DT50 (days)	Reference
Sandy Loam	4.6	-	25	~427 (biphasic)	[1]
Silt Loam	6.7	-	25	~427 (biphasic)	[1]
Various Field Soils	-	-	-	71 - 755	[1]

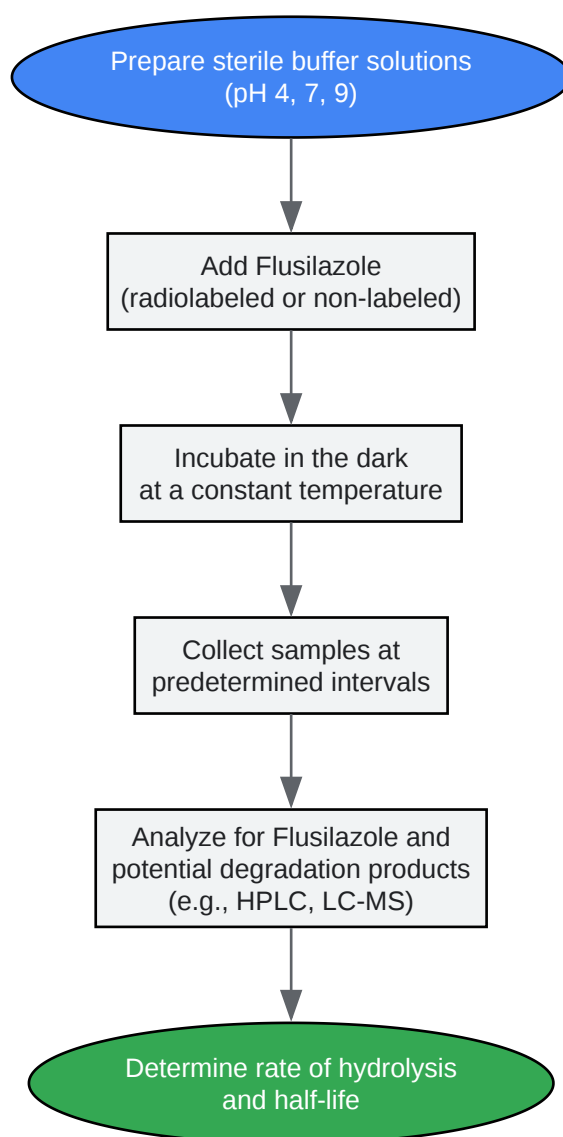
DT50: Time required for 50% of the initial concentration to dissipate.

Experimental Protocols

The following sections outline the general methodologies employed in the degradation studies of **Flusilazole**, based on internationally recognized guidelines.

Hydrolysis Study (based on OECD Guideline 111)

A hydrolysis study for **Flusilazole** is typically conducted to assess its stability in aqueous solutions at different pH levels.

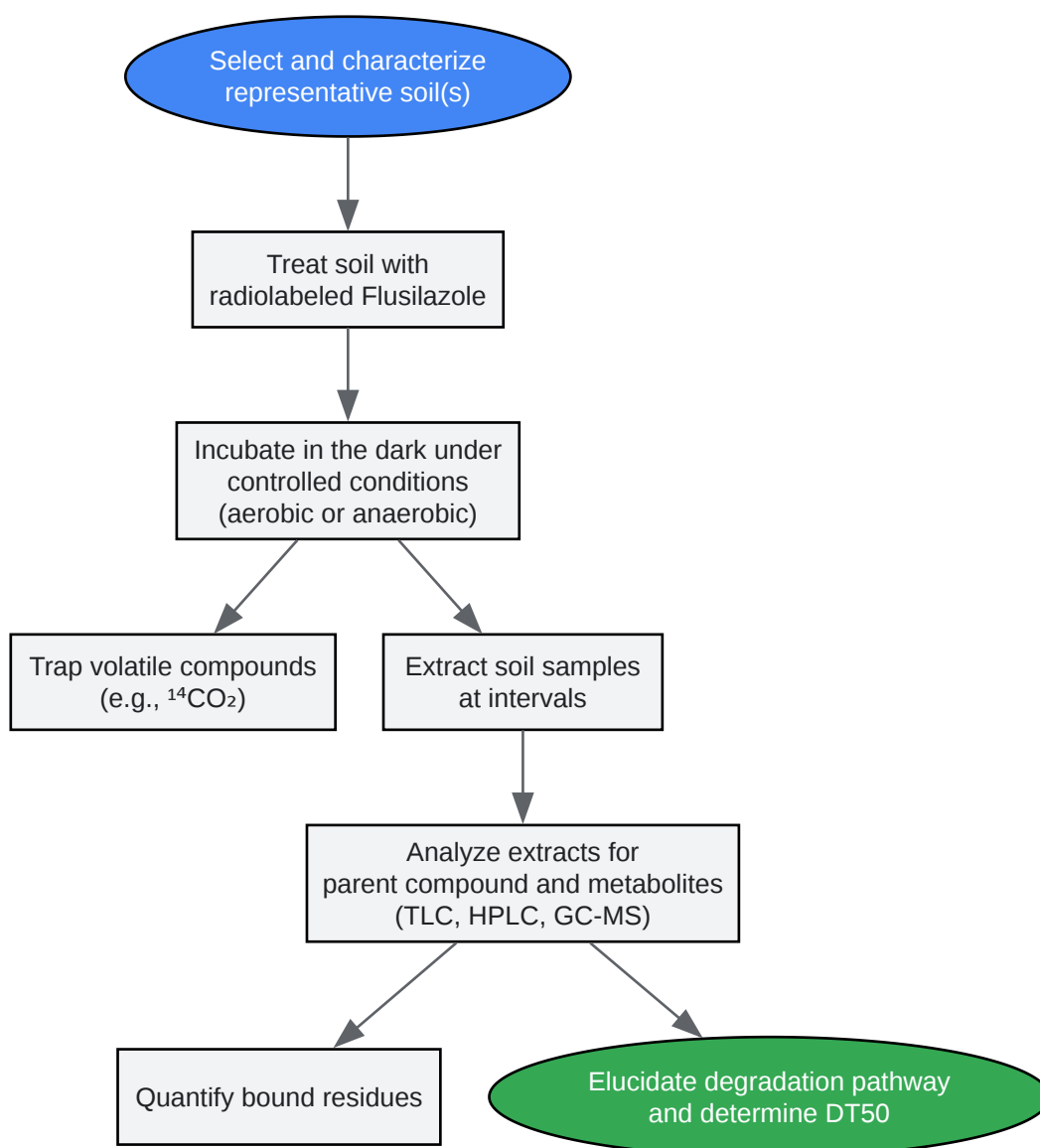


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Figure 2: General workflow for a hydrolysis study.

Aerobic and Anaerobic Soil Metabolism Study (based on OECD Guideline 307)

Soil metabolism studies are essential for understanding the biotic degradation of **Flusilazole**.

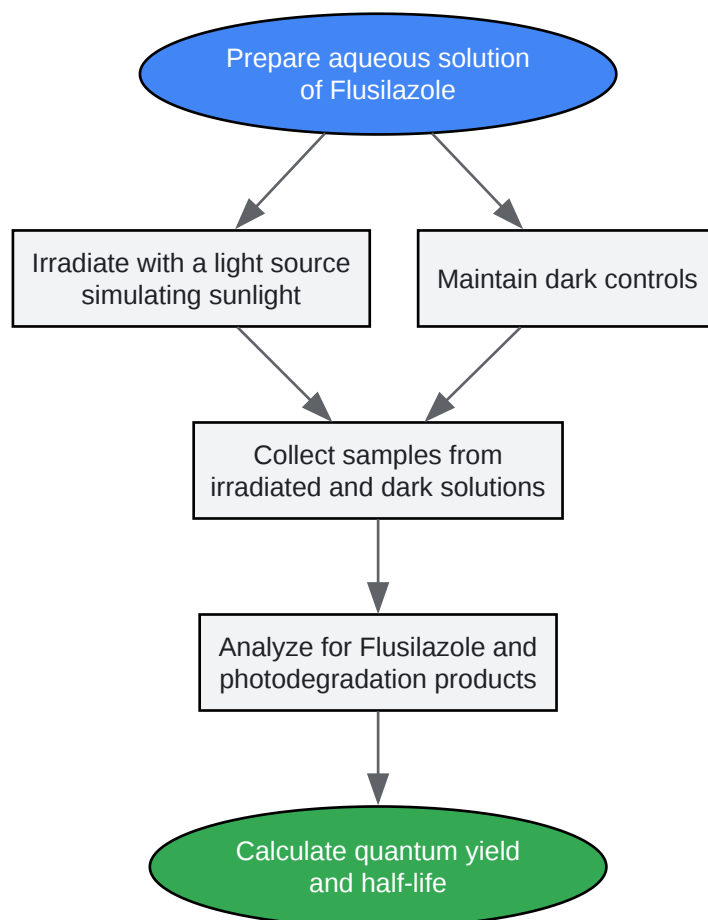


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Figure 3: General workflow for a soil metabolism study.

Phototransformation in Water Study (based on OECD Guideline 316)

Phototransformation studies assess the degradation of **Flusilazole** due to light exposure in an aqueous environment.



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Figure 4: General workflow for a phototransformation study.

Conclusion

The environmental degradation of **Flusilazole** is primarily a biotic process occurring in soil, leading to the formation of the main metabolites [bis(4-fluorophenyl)methyl]silanol (IN-F7321) and 1,2,4-triazole (IN-H9933). Abiotic processes such as hydrolysis and photolysis are not significant degradation pathways. The persistence of **Flusilazole** in soil can be substantial, with DT50 values varying widely depending on soil type and environmental conditions. Further research into the anaerobic degradation pathways and the fate of minor metabolites will contribute to a more complete understanding of the environmental behavior of this fungicide.

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References

- 1. fao.org [fao.org]
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